

Application Notes and Protocols for (11Z)-3-oxoicosa-11-enoyl-CoA

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Compound of Interest

Compound Name: (11Z)-3-oxoicosa-11-enoyl-CoA

Cat. No.: B15599213

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(11Z)-3-oxoicosa-11-enoyl-CoA is a long-chain monounsaturated 3-oxo-fatty acyl-CoA. As an intermediate in fatty acid metabolism, it is a valuable tool for researchers studying lipid metabolism, enzyme kinetics, and cellular signaling pathways. Its structure makes it a potential substrate for enzymes involved in the β -oxidation of fatty acids, particularly 3-ketoacyl-CoA thiolases. These application notes provide an overview of its potential applications, detailed experimental protocols for its use in enzyme assays, and relevant signaling pathway diagrams.

Commercial Suppliers

(11Z)-3-oxoicosa-11-enoyl-CoA is available from commercial suppliers as a biochemical reagent for research purposes.

Supplier	Catalog Number	Molecular Formula	Molecular Weight
MedChemExpress	HY-CE00068A	C41H70N7O18P3S	1074.02

Principle Applications

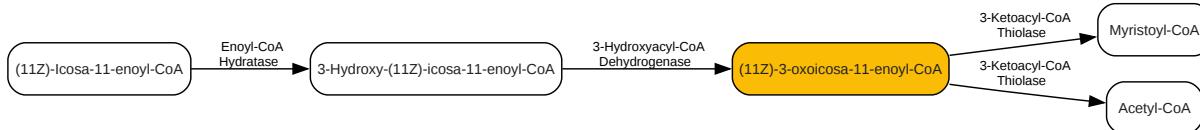
(11Z)-3-oxoicosa-11-enoyl-CoA can be utilized in a variety of in vitro and in cell-based assays to:

- Characterize Enzyme Activity: Serve as a substrate for enzymes such as 3-ketoacyl-CoA thiolase to determine kinetic parameters (K_m , V_{max} , k_{cat}).
- Screen for Enzyme Inhibitors: Be used in competitive assays to identify and characterize inhibitors of enzymes involved in fatty acid metabolism.
- Investigate Substrate Specificity: Help elucidate the substrate specificity of various isoforms of enzymes like 3-ketoacyl-CoA thiolase.
- Study Cellular Signaling: Investigate the role of long-chain acyl-CoAs in cellular signaling pathways, as these molecules are known to act as signaling molecules.

Signaling and Metabolic Pathways

Fatty Acid β -Oxidation

(11Z)-3-oxoicosa-11-enoyl-CoA is an intermediate in the β -oxidation of monounsaturated fatty acids. The diagram below illustrates the final step of a β -oxidation cycle where a 3-ketoacyl-CoA is cleaved by 3-ketoacyl-CoA thiolase.

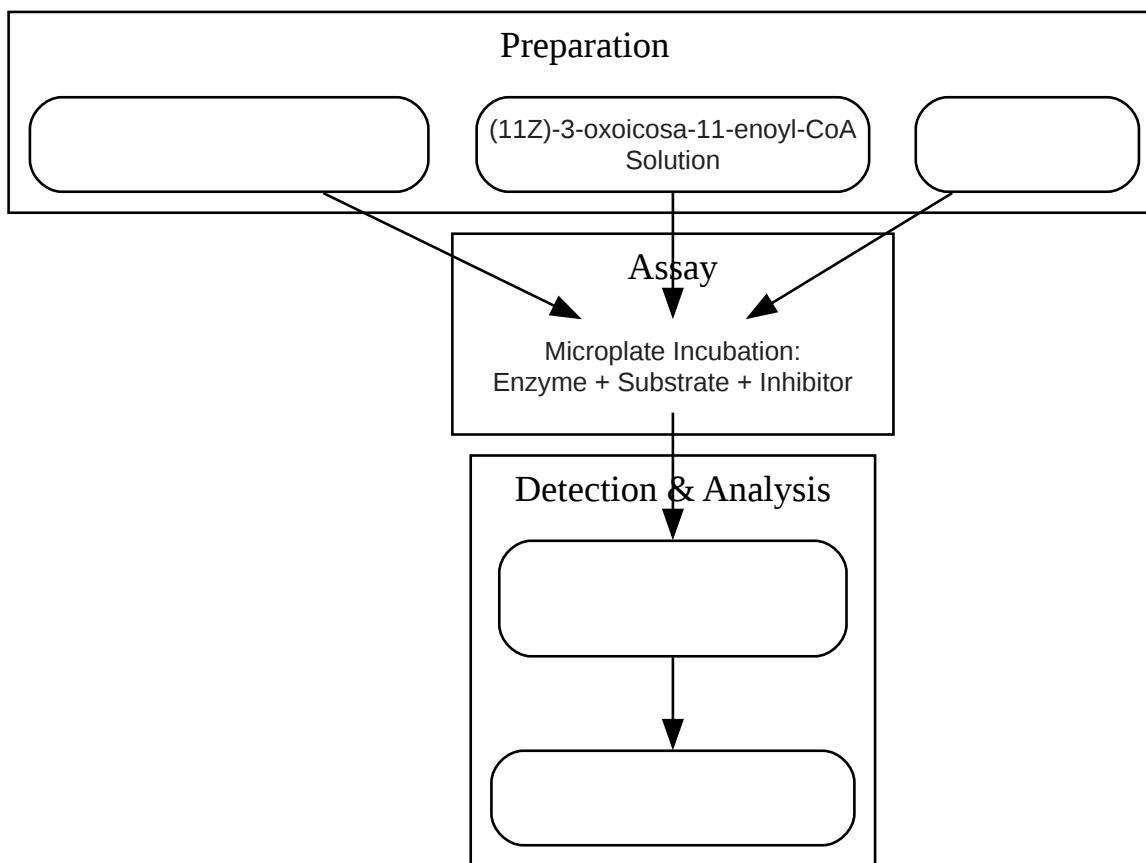


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Caption: Final steps of β -oxidation of (11Z)-icosa-11-enoyl-CoA.

General Workflow for Enzyme Inhibition Screen

The following diagram outlines a typical workflow for screening for inhibitors of an enzyme that utilizes **(11Z)-3-oxoicosa-11-enoyl-CoA** as a substrate.



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Caption: High-throughput screening workflow for enzyme inhibitors.

Experimental Protocols

Protocol 1: In Vitro Assay for 3-Ketoacyl-CoA Thiolase Activity

This protocol describes a spectrophotometric assay to measure the activity of 3-ketoacyl-CoA thiolase using **(11Z)-3-oxoicosa-11-enoyl-CoA** as a substrate. The reaction involves the thiolytic cleavage of the substrate in the presence of Coenzyme A (CoA), which results in a decrease in absorbance at 303 nm due to the disappearance of the enolate form of the 3-ketoacyl-CoA magnesium salt.

Materials:

- **(11Z)-3-oxoicosa-11-enoyl-CoA**
- Purified 3-ketoacyl-CoA thiolase
- Coenzyme A (CoA)
- Tris-HCl buffer (100 mM, pH 8.0)
- Magnesium chloride ($MgCl_2$) (25 mM)
- UV-transparent 96-well plate or cuvettes
- Spectrophotometer capable of reading absorbance at 303 nm

Procedure:

- Prepare Reagents:
 - Prepare a stock solution of **(11Z)-3-oxoicosa-11-enoyl-CoA** in a suitable buffer (e.g., 10 mM Tris-HCl, pH 7.5). Determine the exact concentration spectrophotometrically.
 - Prepare a stock solution of CoA in water.
 - Prepare the assay buffer: 100 mM Tris-HCl, pH 8.0, containing 25 mM $MgCl_2$.
 - Dilute the purified 3-ketoacyl-CoA thiolase to the desired concentration in assay buffer. Keep on ice.
- Set up the Reaction:
 - In a microplate well or cuvette, add the following in order:
 - Assay buffer
 - CoA solution (to a final concentration of ~50 μM)
 - **(11Z)-3-oxoicosa-11-enoyl-CoA** solution (to a final concentration in the range of the expected K_m , e.g., 1-50 μM)

- Mix gently and incubate at the desired temperature (e.g., 25°C or 37°C) for 5 minutes to allow for temperature equilibration and to measure any background reaction.
- Initiate the Reaction:
 - Add the diluted enzyme solution to the reaction mixture to initiate the reaction. The final volume should be consistent across all assays (e.g., 200 µL for a microplate).
 - Mix quickly and immediately start monitoring the decrease in absorbance at 303 nm over time (e.g., every 15 seconds for 5-10 minutes).
- Data Analysis:
 - Calculate the initial reaction velocity (V_0) from the linear portion of the absorbance vs. time plot using the Beer-Lambert law (ϵ_{303} for the Mg²⁺-chelate of 3-ketoacyl-CoA is approximately 16.4 mM⁻¹cm⁻¹).
 - To determine kinetic parameters, repeat the assay with varying concentrations of **(11Z)-3-oxoicosa-11-enoyl-CoA** and fit the data to the Michaelis-Menten equation.

Protocol 2: LC-MS-based Assay for Product Formation

This protocol provides a more direct and sensitive method to measure the products of the 3-ketoacyl-CoA thiolase reaction (Myristoyl-CoA and Acetyl-CoA) using Liquid Chromatography-Mass Spectrometry (LC-MS).

Materials:

- Same as Protocol 1
- Quenching solution (e.g., cold acetonitrile with an internal standard)
- LC-MS system with a suitable C18 column

Procedure:

- Enzyme Reaction:

- Set up the enzymatic reaction as described in Protocol 1 (steps 2.1 to 3.1).
- Allow the reaction to proceed for a defined period (e.g., 10 minutes).
- Quench the Reaction:
 - Stop the reaction by adding an equal volume of cold quenching solution containing a known concentration of an appropriate internal standard (e.g., a stable isotope-labeled version of one of the products).
- Sample Preparation:
 - Centrifuge the quenched samples to pellet any precipitated protein.
 - Transfer the supernatant to an autosampler vial for LC-MS analysis.
- LC-MS Analysis:
 - Inject the sample onto the LC-MS system.
 - Separate the analytes (substrate and products) using a suitable gradient on a C18 column.
 - Detect the analytes using the mass spectrometer in either positive or negative ion mode, depending on the analytes' properties. Use selected reaction monitoring (SRM) or extracted ion chromatograms (EIC) for quantification.
- Data Analysis:
 - Generate a standard curve for each product using authentic standards.
 - Quantify the amount of Myristoyl-CoA and Acetyl-CoA produced by comparing their peak areas to the internal standard and the standard curve.
 - Calculate the reaction rate based on the amount of product formed over time.

Concluding Remarks

(11Z)-3-oxoicosa-11-enoyl-CoA is a specialized biochemical tool for the detailed investigation of fatty acid metabolism. The protocols provided herein offer a starting point for researchers to design and execute experiments aimed at understanding the enzymes and pathways in which this molecule participates. As with any experimental system, optimization of the assay conditions will be necessary to achieve the best results.

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